

Biological Activities & Mechanisms of Action

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Regaloside B

CAS No.: 114420-67-6

Cat. No.: S1899150

Get Quote

Regaloside B is a phenylpropanoid compound isolated from lilies (*Lilium longiflorum*) and has been identified as a primary systemic metabolite of TGL detected in rat plasma [1]. Its core bioactivity is potent **anti-inflammatory action**, which underpins its effects on osteogenic differentiation and angiogenesis [1] [2] [3].

The table below summarizes its key biological activities and the associated mechanisms based on *in vitro* studies.

Biological Activity	Experimental Model	Mechanism of Action / Targets	Key Experimental Findings
Anti-inflammatory [2] [3]	RAW264.7 cells [2]	Inhibits iNOS & COX-2 expression; reduces NF-κB signaling (↓ p-p65/p65 ratio) [2]	Inhibited iNOS expression to 26.2%; decreased COX-2 expression to 98.9%; reduced p-p65/p65 ratio by 43.2% (at 50 µg/mL for 2-24 h) [2]
Anti-inflammatory & Immunomodulatory [1]	Human Umbilical Cord Mesenchymal Stem Cells (hUCMSCs) [1]	Inhibits mRNA of chemokines & angiogenic factors induced by TNF-α/IFN-γ [1]	Significantly inhibited mRNA of CCL5, CXCL9, CXCL10, IL8, VCAM, ICAM, and IDO (at 400 µg/mL for 1 h) [1]

Biological Activity	Experimental Model	Mechanism of Action / Targets	Key Experimental Findings
Enhances Osteogenic Differentiation [1]	hUCMSCs in inflammatory (TNF- α /IFN- γ) microenvironment [1]	Suppresses inflammation-driven expression of CCL5 and angiogenic factors (PTGS1, VEGF) [1]	Enhanced extracellular calcium deposition (measured by Alizarin Red staining); inhibited cell migration [1]
Cytotoxicity Profile [2]	hUCMSCs [2]	Non-cytotoxic across a wide concentration range [2]	Showed no adverse effects on cell viability at concentrations of 25-1600 $\mu\text{g/mL}$ for 24 h [2]

Detailed Experimental Protocols

For researchers looking to replicate key findings, here are the methodologies for critical experiments cited above.

Protocol 1: Anti-inflammatory Activity in Macrophage-like Cells [2]

This protocol assesses the compound's effect on classic inflammatory mediators in RAW264.7 cells.

- **1. Cell Culture & Treatment:** Culture RAW264.7 cells under standard conditions. Pre-treat cells with **Regalosite B** (e.g., 50 $\mu\text{g/mL}$) for a period (e.g., 2 hours) before inducing inflammation with an appropriate stimulant like LPS. Continue incubation for up to 24 hours.
- **2. Protein Extraction & Western Blot Analysis:**
 - Lyse cells to extract total protein and determine concentration.
 - Separate proteins via SDS-PAGE and transfer to a membrane.
 - Probe the membrane with primary antibodies against **iNOS**, **COX-2**, **phospho-p65**, and **total p65**.
 - Use densitometry to quantify band intensities and calculate the **p-p65/p65 ratio** to assess NF- κB pathway inhibition.

Protocol 2: Immunomodulatory Effects in hUCMSCs [1]

This method evaluates the suppression of chemokine and adhesion molecule expression in a stem cell model of inflammation.

- **1. Cell Culture & Inflammatory Induction:** Culture hUCMSCs. Induce an inflammatory microenvironment by treating the cells with a combination of **TNF- α** and **IFN- γ** .
- **2. Compound Treatment & RNA Isolation:** Co-treat the cells with **Regaloside B** (e.g., 400 $\mu\text{g}/\text{mL}$) for a short duration (e.g., 1 hour). After treatment, extract total RNA from the cells.
- **3. Quantitative Real-Time PCR (qRT-PCR):**
 - Synthesize cDNA from the extracted RNA.
 - Perform qRT-PCR using primers for genes of interest: **CCL5, CXCL9, CXCL10, IL8, VCAM, ICAM, and IDO**.
 - Analyze data using the $\Delta\Delta\text{Ct}$ method to determine the fold change in mRNA expression relative to control groups.

Protocol 3: Osteogenic Differentiation Assay [1]

This protocol measures the functional outcome of enhanced bone formation.

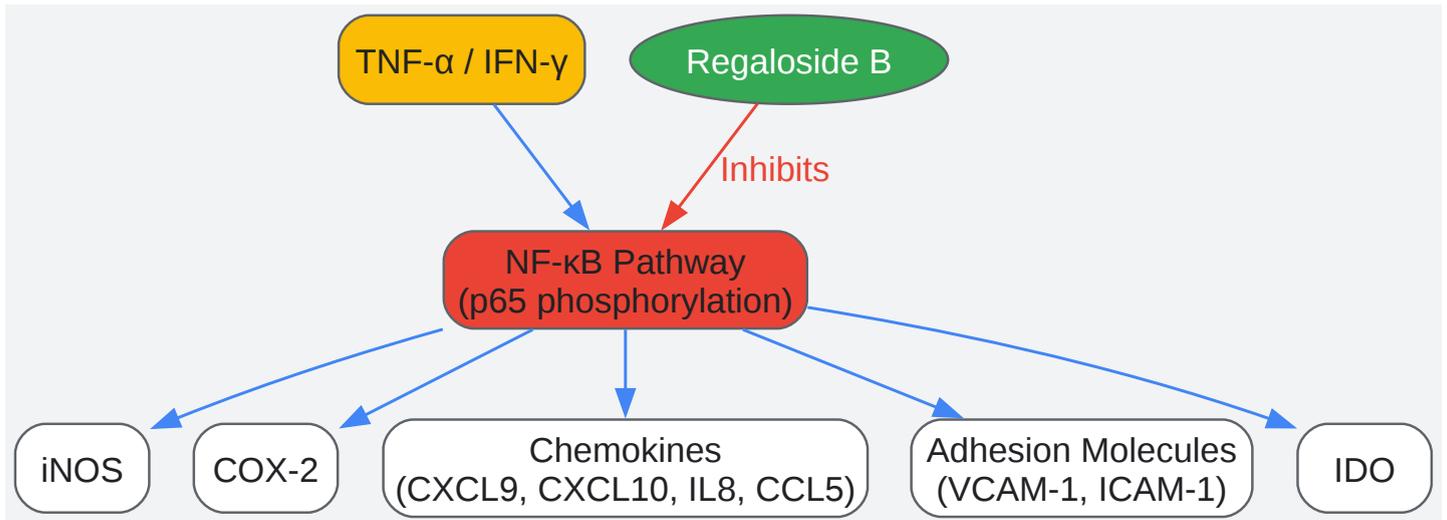
- **1. Osteogenic Induction & Treatment:** Culture hUCMSCs in osteogenic differentiation medium. To mimic disease conditions, include **TNF- α** and **IFN- γ** in the medium. Treat cells with **Regaloside B** or TGL for the duration of the differentiation process.
- **2. Alizarin Red Staining & Quantification:**
 - After a typical differentiation period (e.g., 14-21 days), fix the cells.
 - Stain with **Alizarin Red S**, which binds to calcium deposits in the extracellular matrix.
 - To quantify, dissolve the bound dye with a solution like 10% cetylpyridinium chloride and measure the absorbance at 562 nm.

Signaling Pathway Visualizations

The following diagrams illustrate the core signaling pathways and experimental workflows influenced by **Regaloside B**, based on the gathered data.

Anti-inflammatory and Immunomodulatory Mechanism

This diagram summarizes the primary molecular mechanisms by which **Regalosite B** exerts its anti-inflammatory and immunomodulatory effects across different cell types.

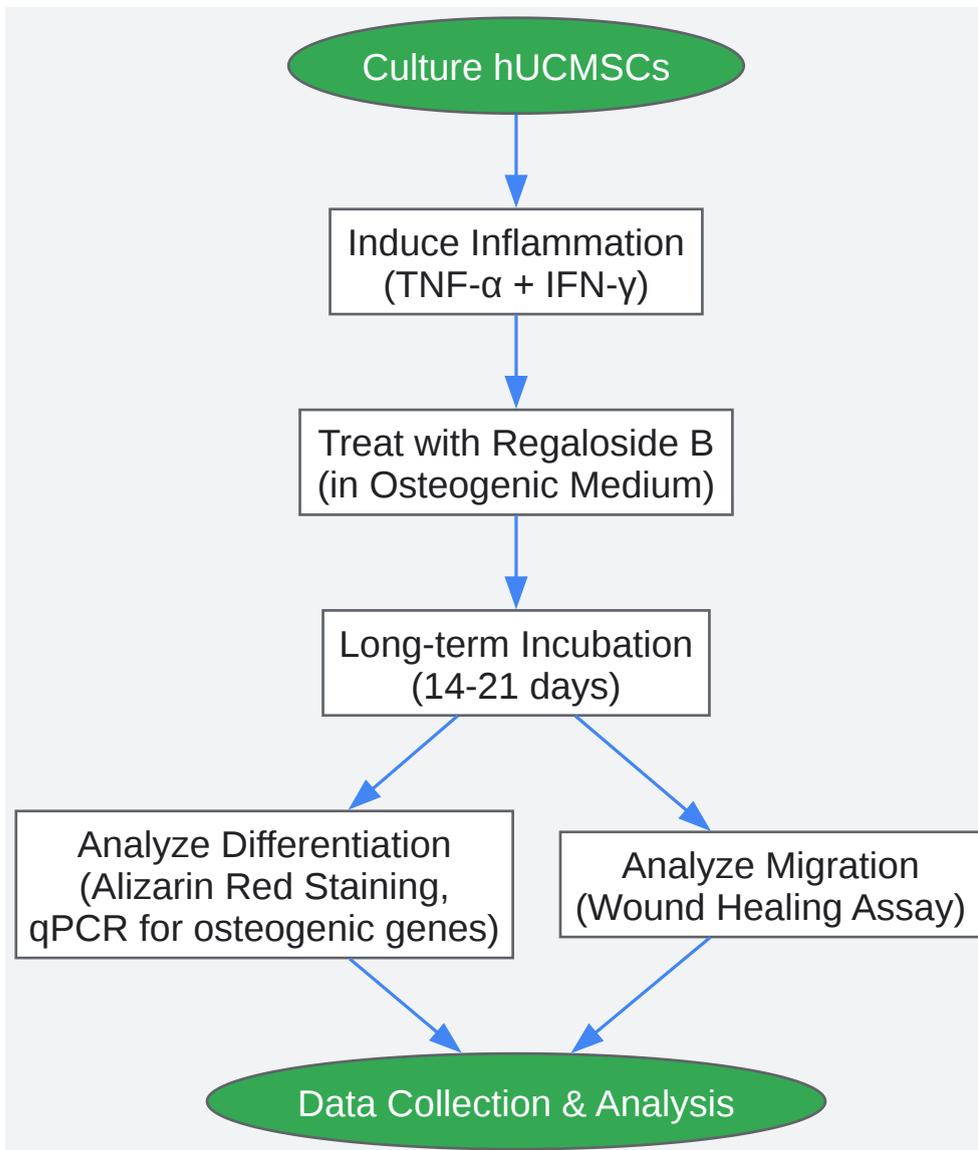


[Click to download full resolution via product page](#)

Regalosite B inhibits *NF-κB* signaling, reducing key inflammatory mediators.

Experimental Workflow for Osteogenic Differentiation

This flowchart outlines the key steps for evaluating the effect of **Regalosite B** on osteogenic differentiation in hUCMSCs under inflammatory conditions.



[Click to download full resolution via product page](#)

*Workflow for evaluating osteogenic differentiation and cell migration with **Regaloside B**.*

Research Applications and Future Directions

The data positions **Regaloside B** as a compelling candidate for further therapeutic development. Its dual role in **potently inhibiting inflammation while promoting osteogenesis** is particularly valuable for conditions like rheumatoid arthritis or osteoporosis where inflammation and bone loss are linked [1]. The ability to suppress a broad spectrum of chemokines also suggests potential in other inflammatory and autoimmune diseases.

A critical step for translating these findings will be to conduct *in vivo* efficacy and pharmacokinetic studies to validate the results observed in cell models and to determine optimal dosing parameters.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Total Glycosides and Regaloside from Lily: Potential Therapeutic... B [pubmed.ncbi.nlm.nih.gov]
2. Regaloside B | Anti-inflammatory Agent [medchemexpress.com]
3. | COX | NOS | NO Synthase | TargetMol Regaloside B [targetmol.com]

To cite this document: Smolecule. [Biological Activities & Mechanisms of Action]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1899150#regaloside-b-systemic-metabolite-tg>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com